

Technical Support Center: Tinuvin® 770 Stability & Processing Guide

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Compound of Interest

Compound Name: *Bis(2,2,6,6-tetramethyl-1-piperidinyloxy-4-yl) sebacate*

CAS No.: 2516-92-9

Cat. No.: B1587878

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Executive Summary & Core Mechanism

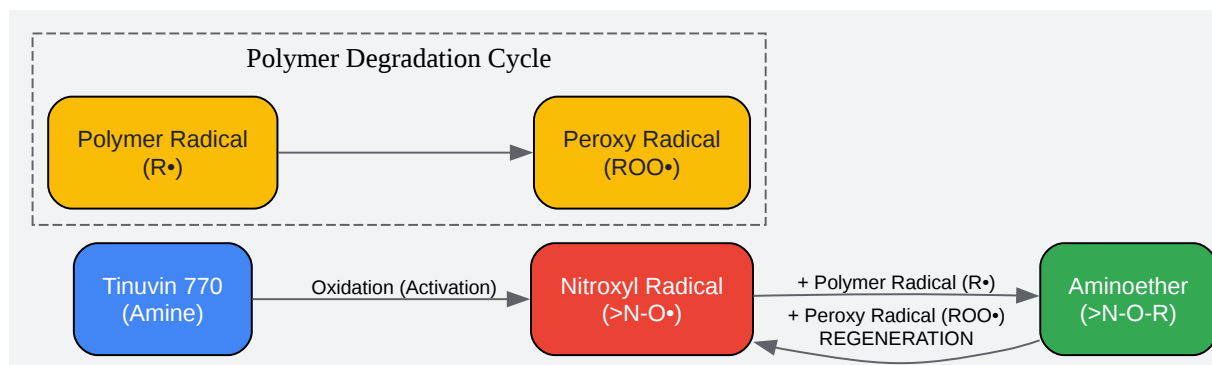
Tinuvin 770 is a low molecular weight (

g/mol) Hindered Amine Light Stabilizer (HALS).[1][2] In drug delivery systems (e.g., inhaler housings, pre-filled syringe plungers) and medical packaging, it is critical for preventing polymer embrittlement and micro-cracking caused by UV or sterilization exposure.

However, its low molecular weight makes it uniquely susceptible to thermal volatilization and migration if processing temperatures exceed specific thresholds. This guide addresses the causality between processing heat and stabilizer failure.

The Denisov Cycle (Stabilization Mechanism)

Tinuvin 770 does not absorb UV light; it scavenges free radicals formed during polymer degradation. It regenerates itself via the Denisov Cycle. Thermal stress can disrupt this cycle if the molecule volatilizes before it can act.



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Figure 1: The regenerative Denisov Cycle. Tinuvin 770 converts to a nitroxyl radical to trap polymer radicals. Excessive heat removes the HALS molecule (Amine) from the matrix before this cycle begins.

Critical Thermal Thresholds (Data Table)

The primary failure mode for Tinuvin 770 during extrusion or injection molding is volatilization, not chemical decomposition. Because it is a small molecule, it has a high vapor pressure compared to high-MW HALS (like Tinuvin 622).

Table 1: Thermogravimetric Analysis (TGA) - Weight Loss in Air Heating Rate: 20°C/min

Temperature (°C)	Weight Loss (%)	Implication for Processing
150°C	0.7%	Safe processing window. Negligible loss.
200°C	1.0%	Warning zone. Minor loss of active ingredient.[3]
225°C	2.1%	Critical Threshold. Significant volatility begins.
250°C	7.2%	Failure Zone. Rapid loss of stabilizer to fume extraction.
275°C	19.8%	Severe degradation/loss.[1][2]

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Analyst Note: While the chemical decomposition temperature is

, the functional limit is determined by volatility. We recommend a maximum melt temperature of 220°C for Tinuvin 770.

Troubleshooting Guide (FAQ)

Issue 1: "We are seeing yellow discoloration in our PP medical vials after sterilization."

Diagnosis: Acid-Base Interaction (Antagonism). The Science: Tinuvin 770 is a secondary amine (basic).[3] If your formulation includes sulfur-based antioxidants (Thioesters like DSTDP) or halogenated flame retardants, high processing heat accelerates the oxidation of sulfur to acidic species. The Reaction:

The resulting salt is often yellow and provides no UV stability.

Corrective Action:

- Switch Antioxidants: Replace sulfur-based thioesters with high-performance phosphites (e.g., Irgafos 168) which are neutral.
- Reduce Shear Heat: High shear rates in the extruder increase local melt temperature, accelerating acid formation.

Issue 2: "White powder appears on the surface of the device after 2 weeks of storage."

Diagnosis: Blooming (Migration). The Science: Tinuvin 770 has a low melting point (81–85°C). [1][2][3] If the polymer matrix is highly crystalline (like HDPE) and processed at high temperatures, the additive becomes supersaturated. Upon cooling, the polymer crystallizes and "ejects" the small HALS molecule to the surface because it cannot fit in the crystal lattice.

Corrective Action:

- Annealing: Adjust the cooling rate of the mold. Rapid cooling locks the HALS in the amorphous regions more effectively than slow cooling.
- Dosage Check: Ensure concentration is

in highly crystalline matrices.
- Substitution: If blooming persists, blend with a high-MW HALS (e.g., Chimassorb 944) which anchors the Tinuvin 770 in the matrix.

Issue 3: "The concentration of HALS in the final part is 20% lower than what we added to the hopper."

Diagnosis: Thermal Volatilization during compounding. The Science: Refer to Table 1. If your extruder profile peaks at 240°C–250°C, you are physically boiling off the additive.

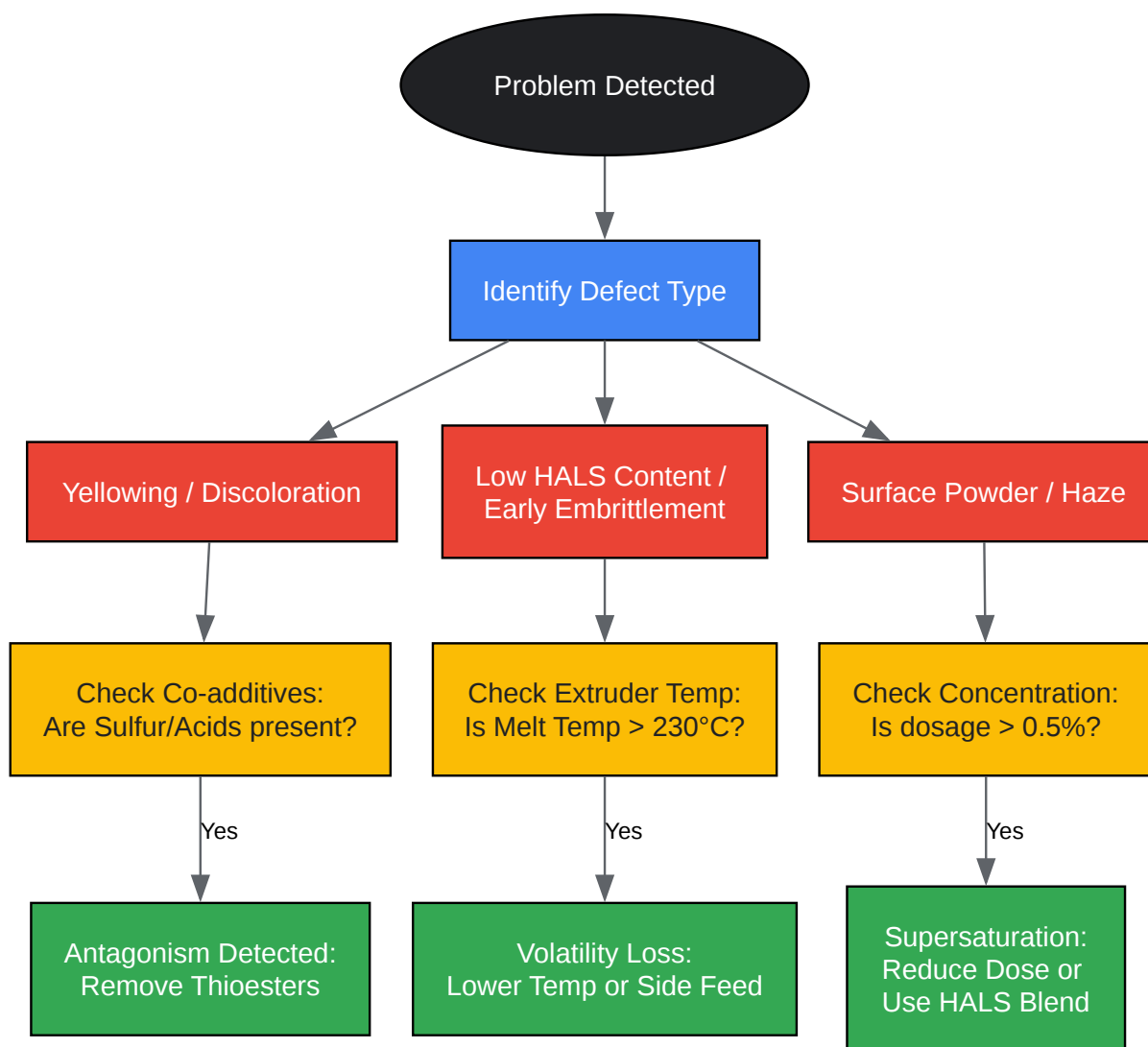
Corrective Action:

- Profile Adjustment: Set a "reverse" temperature profile where the feed zone is cooler, and the die is kept strictly below 220°C.

- Side Feeding: Introduce Tinuvin 770 downstream in the extruder (closer to the die) to minimize its "residence time" under heat.

Diagnostic Logic Tree

Use this flowchart to diagnose stability failures in your production line.



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Figure 2: Diagnostic workflow for Tinuvin 770 processing anomalies.

Experimental Protocol: Verifying Thermal Stability

To confirm if your processing temperature is degrading the Tinuvin 770, perform this FTIR Carbonyl Index stress test.

Objective: Determine if the HALS is surviving the process active and intact.

Materials:

- Control Sample: Polymer plaque processed at 190°C.
- Test Sample: Polymer plaque processed at your current high temp (e.g., 240°C).
- FTIR Spectrometer.

Methodology:

- Accelerated Aging: Place both plaques in a UV weathering chamber (e.g., Xenon Arc, ISO 4892-2) for 500 hours.
- Measurement: Measure the FTIR spectrum in transmission mode.
- Analysis: Focus on the Carbonyl region ($1700-1750\text{ cm}^{-1}$).
 - Calculation: Carbonyl Index ($\text{CI} = \frac{\text{Area of Carbonyl Peak}}{\text{Area of Reference Peak (C-H stretch)}}$).
- Interpretation:
 - If $\text{CI}_{\text{Test}} > \text{CI}_{\text{Control}}$, the HALS in the Test Sample was volatilized or deactivated during processing, leading to rapid oxidation under UV.
 - If $\text{CI}_{\text{Test}} \leq \text{CI}_{\text{Control}}$, the processing temperature is safe.

References

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